

Application Notes and Protocols for Preparing YH16899 Stock Solutions in DMSO

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Compound of Interest

Compound Name: YH16899

Cat. No.: B15574361

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Introduction

YH16899 is a potent and specific small molecule inhibitor of the interaction between Lysyl-tRNA synthetase (KRS) and the 67-kDa laminin receptor (67LR).[1][2] This interaction is implicated in promoting cancer cell migration and metastasis.[1] **YH16899** exerts its inhibitory effect by binding to KRS, which hinders the association with 67LR and reduces the membrane localization of KRS.[1][2] Notably, it achieves this without affecting the essential catalytic activity of KRS, suggesting a favorable therapeutic window with potentially reduced toxicity.[1] These application notes provide detailed protocols for the preparation, storage, and handling of **YH16899** stock solutions using dimethyl sulfoxide (DMSO) as a solvent, intended for in vitro and in vivo research applications.

Data Presentation

Physicochemical and Solubility Data of YH16899

| Property | Value | Reference |
|--------------------|--------------------------------------------------------------------------------|-----------------------------------------|
| CAS Number | 1428623-14-6 | [2] [3] |
| Molecular Formula | C ₁₉ H ₁₃ F ₅ N ₂ O ₃ S | [2] |
| Molecular Weight | 444.38 g/mol | [2] |
| Appearance | Powder | [2] |
| Solubility in DMSO | ≥ 10 mM | [4] |

In Vitro Efficacy of YH16899

| Cell Line | Assay | IC ₅₀ | Reference |
|-----------|----------------|------------------|---------------------|
| NCI-H226 | Cell Migration | 8.5 ± 2.1 μM | [1] |

Experimental Protocols

Materials and Equipment

- **YH16899** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Preparation of a 10 mM YH16899 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **YH16899** in DMSO. This concentration is a common starting point for subsequent dilutions for various experimental needs.

- **Pre-weighing Preparation:** Ensure the analytical balance is calibrated and located in an area free from drafts. Wear appropriate PPE.
- **Weighing **YH16899**:** Carefully weigh 4.44 mg of **YH16899** powder and transfer it to a sterile microcentrifuge tube.
- **Solvent Addition:** Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the **YH16899** powder.
- **Dissolution:** Tightly cap the tube and vortex thoroughly for several minutes until the powder is completely dissolved. Gentle warming in a 37°C water bath can be used to aid dissolution if necessary.
- **Sterilization (Optional):** If required for your specific application (e.g., cell culture), the stock solution can be sterilized by passing it through a 0.22 µm syringe filter.
- **Aliquoting and Storage:** Aliquot the 10 mM stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for short-term storage or -80°C for long-term storage.

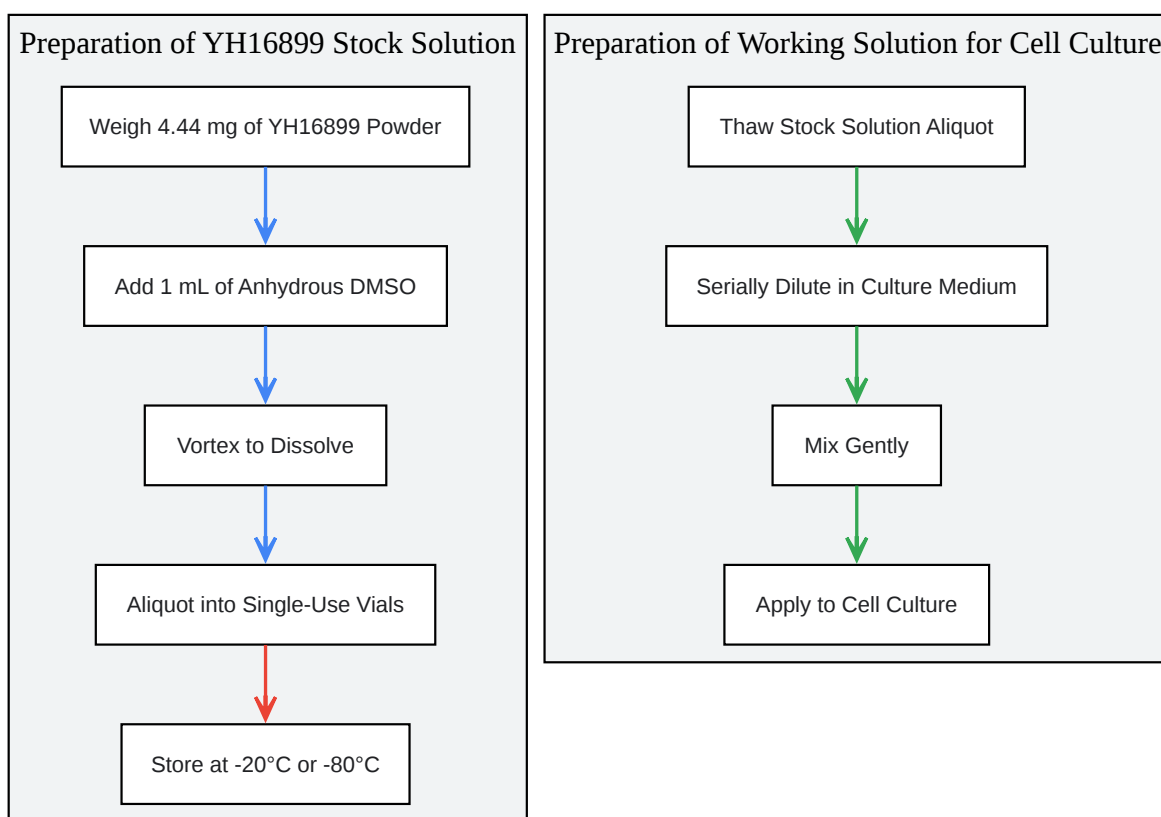
Preparation of Working Solutions for Cell Culture

For cell-based assays, the DMSO stock solution must be diluted to the desired final concentration in the cell culture medium. It is crucial to ensure that the final concentration of DMSO in the culture medium is non-toxic to the cells, typically below 0.5%.

- **Thawing:** Thaw a single aliquot of the 10 mM **YH16899** stock solution at room temperature.
- **Serial Dilution:** Perform serial dilutions of the stock solution in your cell culture medium to achieve the final desired experimental concentrations. For example, to prepare a 10 µM working solution, you can perform a 1:1000 dilution of the 10 mM stock solution into the cell culture medium.

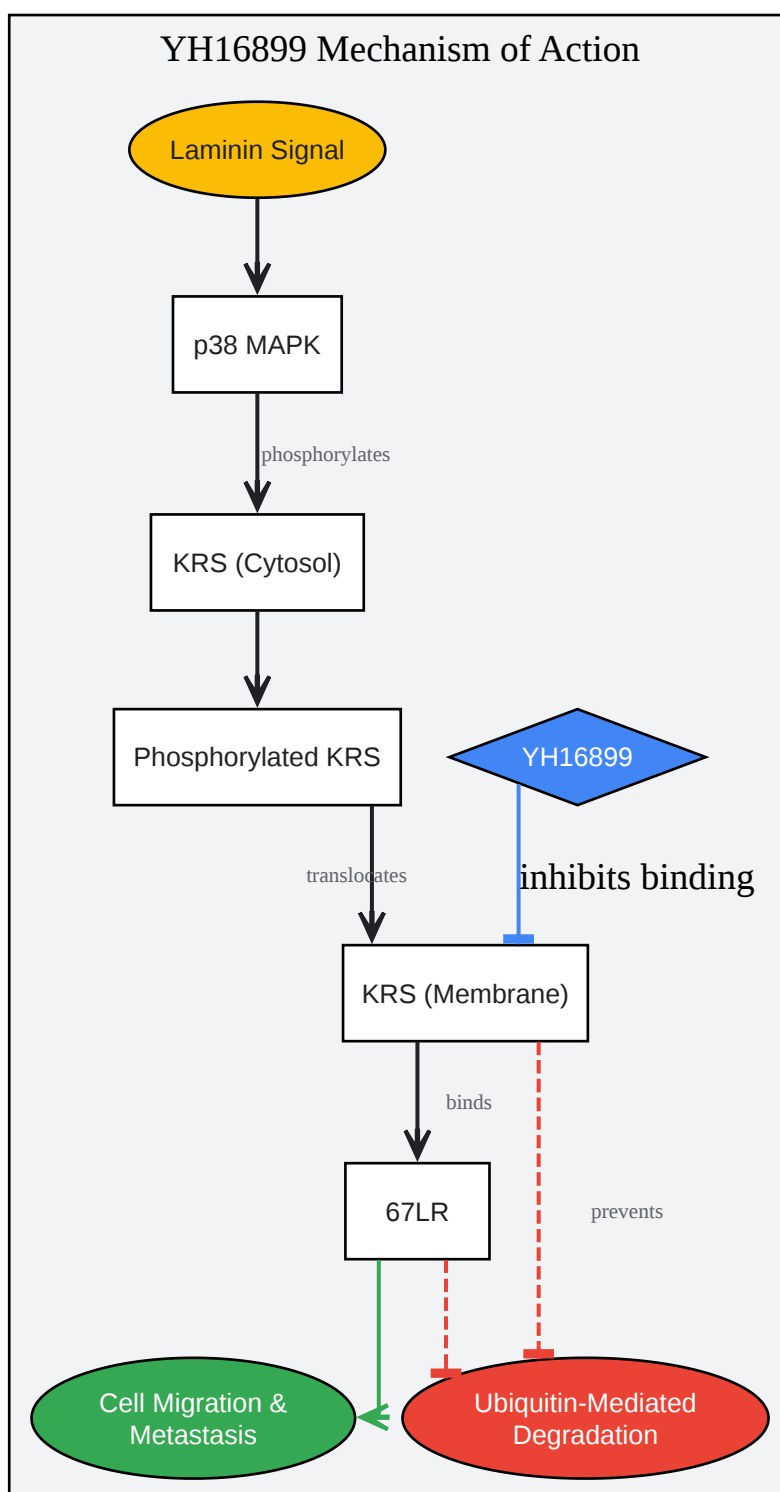
- Mixing: Add the **YH16899** solution to the culture medium and mix gently but thoroughly by pipetting or inverting the tube.
- Application to Cells: Add the final working solution to your cell cultures as per your experimental design.

Mandatory Visualizations



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Caption: Experimental workflow for preparing **YH16899** stock and working solutions.



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